

# Personal protective equipment for handling Iprauntf2

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## Compound of Interest

Compound Name: Iprauntf2

Cat. No.: B3005505

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## Essential Safety & Handling Guide: Iprauntf2

This document provides crucial safety protocols and logistical information for the handling and disposal of **Iprauntf2** (CAS No. 951776-24-2).<sup>[1][2][3]</sup> The recommendations are based on standard best practices for handling potentially hazardous, solid organometallic compounds in a research and development environment.

### Chemical Identification:

- Name: [1,3-Bis(2,6-di-*i*-propylphenyl)imidazol-2-ylidene] [bis(trifluoromethanesulfonyl)imide]gold(I)<sup>[2][3][4]</sup>
- Abbreviation: **IPrAuNTf2**<sup>[2][5]</sup>
- CAS Number: 951776-24-2<sup>[1][2]</sup>
- Molecular Formula: C<sub>29</sub>H<sub>36</sub>AuF<sub>6</sub>N<sub>3</sub>O<sub>4</sub>S<sub>2</sub><sup>[2]</sup>

## Hazard Assessment and Engineering Controls

**Iprauntf2** is a solid chemical compound.<sup>[2]</sup> The primary routes of occupational exposure are inhalation of dust particles and dermal contact. While specific toxicity data is not available, the presence of a heavy metal (gold) and fluorinated functional groups necessitates cautious handling to minimize exposure.

- **Engineering Controls:** All weighing and manipulation of solid **Iptraunf2** should be conducted in a certified chemical fume hood or a glove box to prevent inhalation of dust. Local exhaust ventilation should be used for any procedures that may generate aerosols.
- **Risk Mitigation:** Use the smallest quantity of material necessary for the experiment. Ensure a safety shower and eyewash station are immediately accessible.

## Required Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent skin and eye contact. Standard laboratory work clothing, such as long-sleeved shirts and pants, is required at all times.<sup>[6]</sup>

- **Eye and Face Protection:** ANSI Z87.1-compliant safety glasses with side shields are required at a minimum.<sup>[7]</sup> When there is a risk of splashes, such as when handling solutions, chemical splash goggles and a face shield must be worn.<sup>[8]</sup>
- **Body Protection:** A flame-resistant laboratory coat must be worn and fully fastened. For tasks with a higher risk of spills, a chemically resistant apron should be worn over the lab coat.<sup>[6]</sup>
- **Hand Protection:** Chemical-resistant gloves are essential.<sup>[6][9]</sup> Since **Iptraunf2** is soluble in organic solvents like dichloromethane and toluene, glove selection must be based on resistance to the solvent being used.<sup>[2]</sup> Always inspect gloves for defects before use and remove them before leaving the laboratory.<sup>[9][10]</sup> Do not reuse disposable gloves.<sup>[9]</sup>

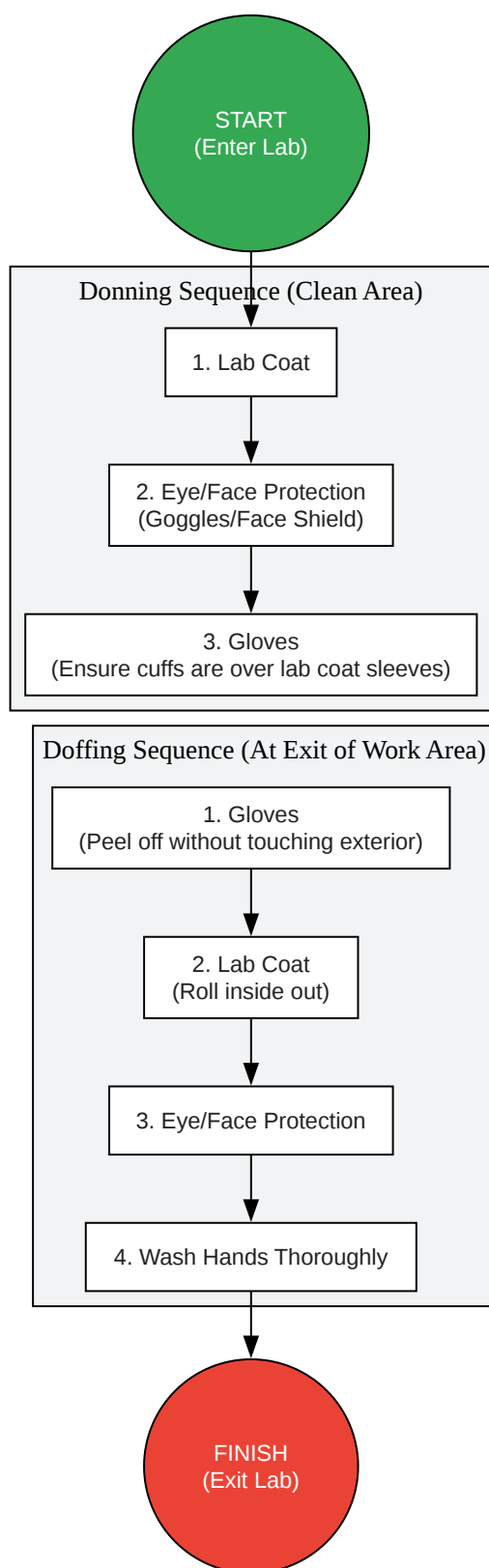
The following table provides general guidance on glove compatibility with common solvents that may be used with **Iptraunf2**. Breakthrough time (BTT) indicates the time it takes for the chemical to permeate the glove material.

Glove Material	Solvent	Rating	Breakthrough Time (min)
Nitrile	Dichloromethane	Poor	< 15
Toluene	Fair	15 - 30	
Neoprene	Dichloromethane	Good	30 - 60
Toluene	Good	> 240	
Viton®	Dichloromethane	Excellent	> 480
Toluene	Excellent	> 480	
Butyl Rubber	Dichloromethane	Fair	15 - 30
Toluene	Poor	< 15	

Data is representative and should be confirmed with the glove manufacturer's specific chemical resistance guide.

## PPE Donning and Doffing Workflow

Proper procedure for putting on (donning) and taking off (doffing) PPE is critical to prevent cross-contamination.



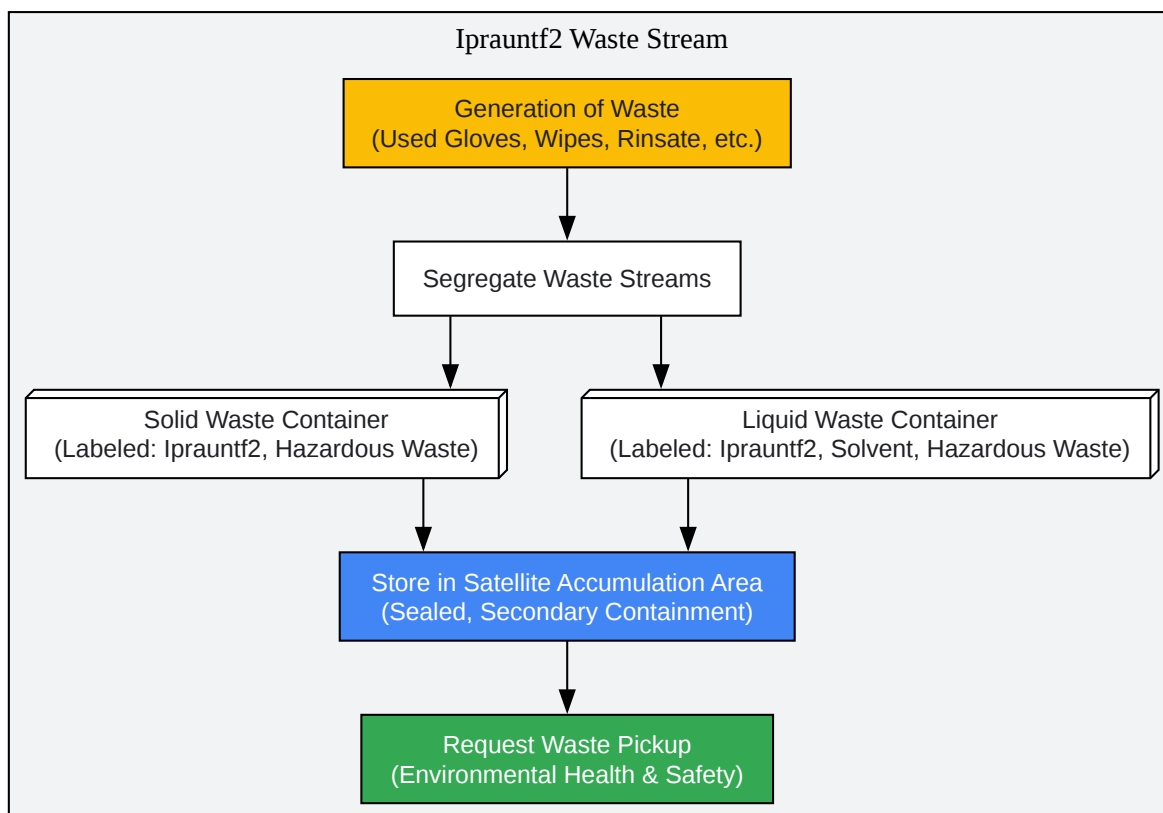
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Caption: Standard workflow for donning and doffing essential PPE.

## Decontamination and Disposal Plan

All waste contaminated with **Iptraunf2** must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.[\[10\]](#)

- **Spill Cleanup:** In case of a spill, secure the area. Use a spill kit with absorbent pads for solutions or a HEPA-filtered vacuum for solids. Do not use water. All cleanup materials must be disposed of as hazardous waste.
- **Container Decontamination:** "Empty" containers that held **Iptraunf2** must be triple-rinsed with a suitable solvent (e.g., toluene). The rinsate must be collected and disposed of as hazardous waste.
- **Waste Disposal:** Collect all solid waste (gloves, wipes, contaminated material) and liquid waste (rinsate) in separate, clearly labeled, sealed hazardous waste containers.



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## References

- 1. Ipraunf2 [sobekbio.com]
- 2. chembk.com [chembk.com]
- 3. Ipraunf2 | Sigma-Aldrich [sigmaaldrich.com]

- 4. Ipraunf2 | Sigma-Aldrich [sigmaaldrich.com]
- 5. [1,3-Bis(2,6-diisopropylphenyl)imidazol-2-ylidene] [bis(trifluoromethanesulfonyl)imide]gold(I) | Krackeler Scientific, Inc. [krackeler.com]
- 6. UNIT 7: Personal Protective Equipment [cms.ctahr.hawaii.edu]
- 7. osha.gov [osha.gov]
- 8. americanchemistry.com [americanchemistry.com]
- 9. wm.edu [wm.edu]
- 10. biosystems.ch [biosystems.ch]
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